

# Application Note and Protocol: Preparation of Pamoic Acid Disodium Salt Stock Solutions

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## Compound of Interest

Compound Name: Pamoic acid disodium

Cat. No.: B11932428

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Pamoic acid disodium** salt, also known as disodium pamoate or embonate, is a widely used excipient in the pharmaceutical industry.[1][2] It is the disodium salt of pamoic acid and is frequently employed as a counterion to form sparingly soluble salts with active pharmaceutical ingredients (APIs). This property is instrumental in the development of long-acting injectable (LAI) and other sustained-release drug formulations.[1][2] The formation of a pamoate salt with a basic drug molecule significantly reduces its aqueous solubility, which is a critical factor in creating depot formulations that allow for reduced dosing frequency and improved patient compliance. This document provides a detailed protocol for the preparation of stock solutions of **pamoic acid disodium** salt for research and development applications.

## Physicochemical Properties and Solubility Data

**Pamoic acid disodium** salt is a pale yellow to yellow powder.[3] A summary of its key physicochemical properties and solubility data is presented in Table 1.

Table 1: Physicochemical Properties and Solubility of **Pamoic Acid Disodium** Salt

Property	Value	Reference
Synonyms	Disodium pamoate, Embonic acid disodium salt, 4,4'-Methylenebis(3-hydroxy-2-naphthoic acid) disodium salt	[1][4]
CAS Number	6640-22-8	[1][3][4][5][6][7]
Molecular Formula	C <sub>23</sub> H <sub>14</sub> Na <sub>2</sub> O <sub>6</sub>	[3][5]
Molecular Weight	432.33 g/mol	[3][5]
Appearance	Pale yellow to yellow powder	[3]
Purity	≥99% (HPLC)	[3][5]
Solubility in Water	Soluble to 100 mM	[5]
Solubility in DMSO	Soluble to 75 mM	[5]
Storage	Desiccate at room temperature	[5]

## Experimental Protocol: Preparation of a 100 mM Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **pamoic acid disodium** salt in water.

### 3.1. Materials and Equipment

- **Pamoic acid disodium** salt (purity ≥99%)
- High-purity water (e.g., Milli-Q® or equivalent)
- Analytical balance
- Spatula
- Weighing paper or boat

- Volumetric flask (appropriate size, e.g., 10 mL, 25 mL, 50 mL)
- Magnetic stirrer and stir bar
- Pipettes
- Sterile filter (0.22  $\mu\text{m}$ ) and syringe (optional, for sterile applications)
- Appropriate personal protective equipment (PPE): safety glasses, gloves, lab coat

### 3.2. Safety Precautions

- Handle **pamoic acid disodium** salt in a well-ventilated area.[\[8\]](#)
- Minimize dust generation and accumulation.[\[8\]](#)
- Avoid contact with eyes, skin, and clothing.[\[8\]](#)
- Wash thoroughly after handling.[\[8\]](#)
- Store in a tightly closed container in a cool, dry place.[\[4\]](#)[\[8\]](#)

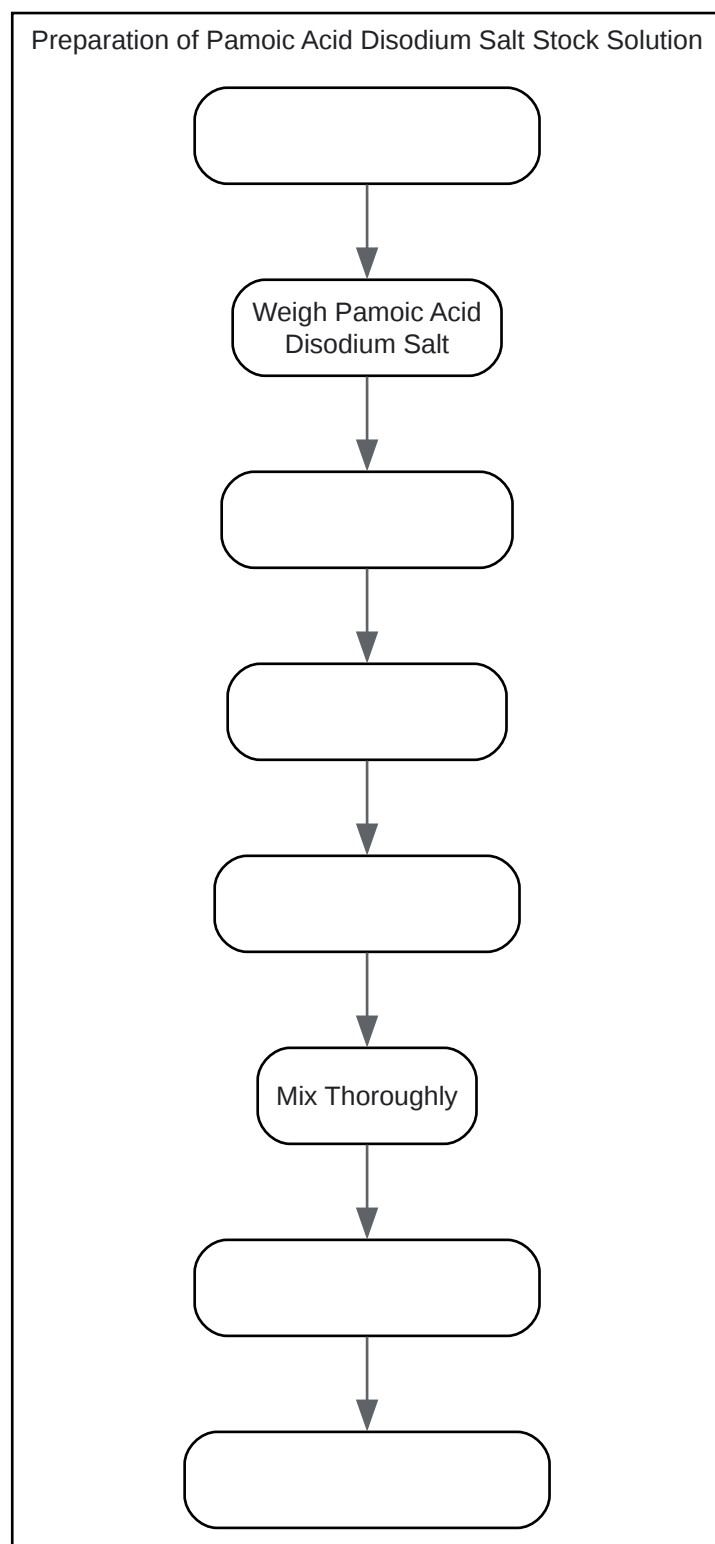
### 3.3. Step-by-Step Procedure

- Calculate the required mass: To prepare a 100 mM solution, calculate the mass of **pamoic acid disodium** salt needed based on the desired final volume. The molecular weight is 432.33 g/mol .
  - Formula:  $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.43233 \text{ g/mmol} \times \text{Volume (L)}$
  - Example for 10 mL:  $\text{Mass (g)} = 0.1 \text{ mol/L} \times 432.33 \text{ g/mol} \times 0.010 \text{ L} = 0.43233 \text{ g} = 432.33 \text{ mg}$ . For ease of measurement, preparing a larger volume is recommended. For instance, for a 25 mL solution, you would need 1.0808 g.
- Weigh the compound: Accurately weigh the calculated amount of **pamoic acid disodium** salt using an analytical balance.

- Dissolve the compound: a. Add approximately 80% of the final desired volume of high-purity water to the volumetric flask. b. Carefully transfer the weighed **pamoic acid disodium** salt into the volumetric flask. c. Add a magnetic stir bar to the flask and place it on a magnetic stirrer. d. Stir the solution until the solid is completely dissolved. Gentle heating may be applied to aid dissolution, but be cautious as it may decompose if heated excessively.[8]
- Adjust to final volume: Once the solid is fully dissolved, remove the flask from the stirrer and bring the solution to the final volume with high-purity water.
- Mix thoroughly: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Sterilization (Optional): If a sterile solution is required for cell culture or other sensitive applications, filter the stock solution through a 0.22  $\mu\text{m}$  sterile syringe filter into a sterile container.
- Storage: Store the stock solution at room temperature in a tightly sealed container.[3][5] While some sources suggest short-term storage, for long-term stability, it is advisable to prepare fresh solutions.

## Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **pamoic acid disodium** salt stock solution.



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Caption: Workflow for preparing a stock solution of **pamoic acid disodium** salt.

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